

[Leu15]-Gastrin I (human) solubility and storage conditions

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Compound of Interest

Compound Name: [Leu15]-Gastrin I (human)

Cat. No.: B10821309

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Technical Support Center: [Leu15]-Gastrin I (human)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, storage, and handling of **[Leu15]-Gastrin I (human)**. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is **[Leu15]-Gastrin I (human)** and why is it used instead of the native form? A1: **[Leu15]-Gastrin I (human)** is a synthetic analog of the human peptide hormone Gastrin I. In this version, the methionine at position 15 is replaced with a leucine. This substitution makes the peptide more stable against oxidation, which can cause a loss of biological activity, while retaining the full biological functions of native gastrin.^{[1][2][3]} It is primarily used to study gastric acid secretion, gastrointestinal cell growth, and its role in certain cancers through its interaction with the cholecystokinin B (CCKB) receptor.^{[2][4]}

Q2: What are the recommended solvents for reconstituting lyophilized [Leu15]-Gastrin I? A2: The recommended solvents depend on the experimental application. For high concentrations, organic solvents are effective. For biological assays, aqueous buffers are used, though solubility may be lower. Please refer to the solubility table below for specific details.

Q3: How should I store the lyophilized powder and reconstituted stock solutions? A3: Proper storage is critical to maintain the peptide's stability and activity. Different conditions apply to the lyophilized powder and solutions. Refer to the storage condition tables for detailed recommendations.

Q4: Is the lyophilized powder sterile? A4: The lyophilized powder is typically not supplied as a sterile product. For cell culture applications, it is mandatory to sterilize the stock solution by filtering it through a 0.22 μm filter before adding it to your culture medium.[\[4\]](#)

Solubility Data

The solubility of **[Leu15]-Gastrin I (human)** can vary based on the solvent and concentration. The following table summarizes tested solubility data.

Solvent	Concentration	Notes
DMSO	50 mg/mL (23.83 mM)	Requires sonication to fully dissolve. [5]
0.1% NaOH (aq)	1 mg/mL	Tested solvent for reconstitution. [6]
1% NH ₄ OH (aq)	1 mg/mL	Tested solvent for reconstitution. [6]
1% Ammonia (aq)	~1 mg/mL	Recommended for preparing aqueous solutions. [7]

To enhance solubility in aqueous buffers, warming the solution to 37°C and brief sonication may be beneficial.[\[1\]](#)

Storage Conditions

Proper storage is crucial for preventing degradation and preserving the biological activity of the peptide.

Table 1: Lyophilized Powder Storage

Condition	Duration	Notes
-20°C or -80°C	≥4 years	Recommended for long-term storage.[7][8]
Room Temperature	Several days to weeks	Stable for short-term storage, such as during shipping.[8]

Table 2: Reconstituted Solution Storage

Storage Temperature	Duration	Notes
-80°C	Up to 6 months	Recommended for long-term storage of aliquots.[1][4][5]
-20°C	Up to 1 month	Suitable for short-term storage. [1][4][5] Some data suggests stability for up to 2 months.[9]
4°C	1-2 weeks	For very short-term storage.[8] Not recommended for longer periods.

It is strongly advised to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the peptide.[5] Note that peptides may adhere to plastic storage tubes.

Troubleshooting Guide

Problem 1: Difficulty Dissolving the Peptide in PBS or Cell Culture Media

- Cause: [Leu15]-Gastrin I is often lyophilized from a solution containing trifluoroacetic acid (TFA), making the powder acidic. Attempting to dissolve it directly in a neutral pH buffer like PBS can be difficult.
- Solution: Reconstitute the peptide first in a slightly basic solution, such as 0.1% NaOH or 1% aqueous ammonia, to neutralize the TFA.[6][7] You can then dilute this stock solution into

your desired experimental buffer. Alternatively, prepare a concentrated stock in DMSO and dilute it further in your aqueous buffer.

Problem 2: Inconsistent or No Biological Activity Observed

- Cause 1: Peptide Degradation. Improper storage, such as repeated freeze-thaw cycles or storing solutions at 4°C for extended periods, can lead to peptide degradation.
- Solution 1: Always aliquot stock solutions and store them at -80°C for long-term use.^{[1][4][5]} Use a fresh aliquot for each experiment.
- Cause 2: Peptide Adsorption. Peptides can stick to the surface of plastic vials and pipette tips, reducing the effective concentration in your experiment.
- Solution 2: Pre-rinse pipette tips with the peptide solution. For storage, consider using low-adhesion polypropylene tubes.

Problem 3: Contamination in Cell Culture Experiments

- Cause: The lyophilized peptide is not sterile.
- Solution: After reconstitution, sterilize the stock solution by passing it through a 0.22 µm syringe filter before adding it to your sterile cell culture medium.^[4]

Experimental Protocols & Workflows

Protocol 1: Preparation of a Concentrated Stock Solution

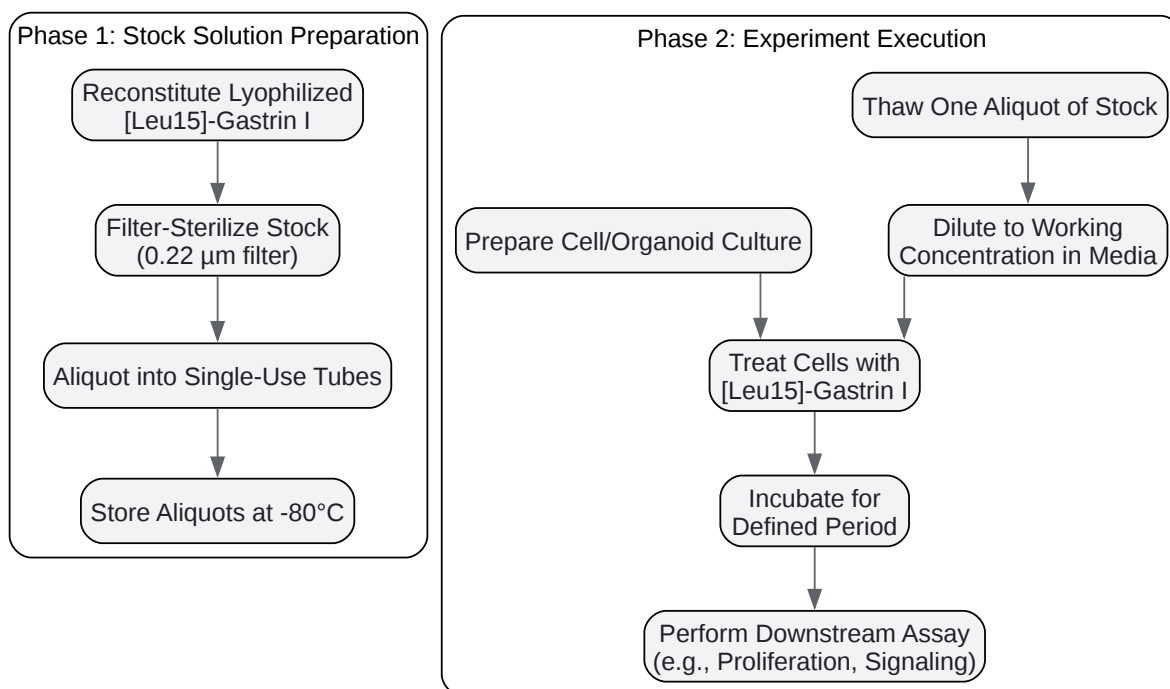
This protocol describes how to reconstitute lyophilized [Leu15]-Gastrin I to create a stable, concentrated stock solution.

- Pre-equilibration: Allow the vial of lyophilized peptide to equilibrate to room temperature for 10-15 minutes before opening to prevent condensation.
- Solvent Selection: Choose an appropriate solvent based on the downstream application (e.g., DMSO for a highly concentrated stock or 1% aqueous ammonia for an aqueous stock).

- Reconstitution:
 - Carefully open the vial.
 - Add the calculated volume of solvent to the vial to achieve the desired concentration (e.g., for a 10 mM stock in DMSO).
 - Recap the vial and gently vortex to dissolve the peptide. If needed, sonicate briefly in a water bath to ensure complete dissolution.^[1]
- Aliquoting: Dispense the stock solution into single-use, low-adhesion polypropylene tubes. This prevents contamination and degradation from multiple freeze-thaw cycles.
- Storage: Immediately store the aliquots at -80°C for long-term storage (up to 6 months).^[4]^[5]

Workflow: General Cell-Based Assay

This diagram illustrates a typical workflow for using [Leu15]-Gastrin I in a cell-based experiment, such as stimulating organoid cultures.

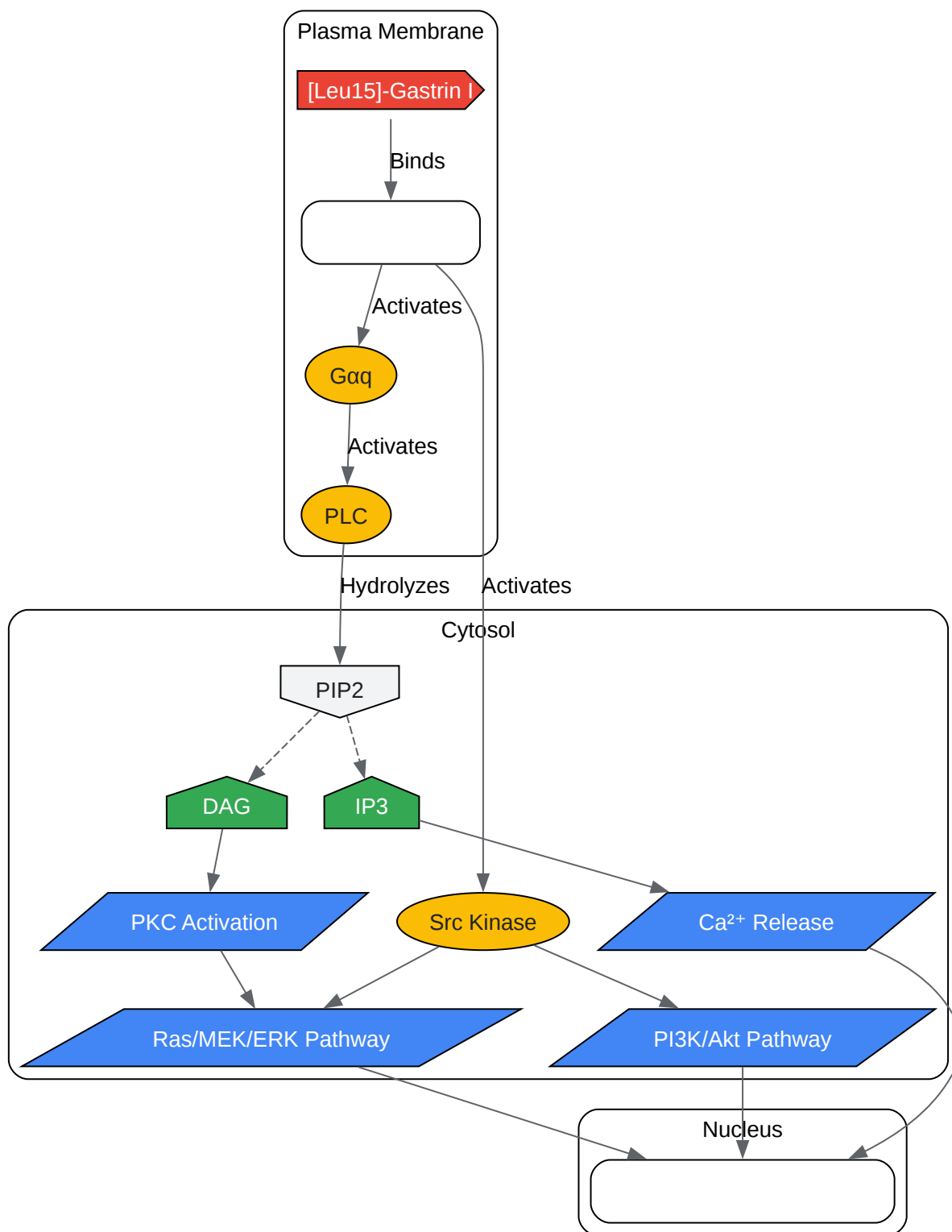


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Caption: Experimental workflow for [Leu15]-Gastrin I preparation and use in cell-based assays.

Signaling Pathway

[Leu15]-Gastrin I exerts its biological effects primarily by binding to the cholecystokinin B (CCKB) receptor, a G-protein coupled receptor (GPCR). This interaction triggers a cascade of intracellular signaling events.^{[4][10][11]}



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Caption: Simplified signaling pathway of [Leu15]-Gastrin I via the CCKB receptor.

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